

Technical Whitepaper: Pent-4-ynamide (CAS 98142-64-4)

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Compound of Interest

Compound Name: Pent-4-ynamide

CAS No.: 98142-64-4

Cat. No.: B3317917

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A Versatile Alkyne Handle for Bioconjugation and Medicinal Chemistry

Executive Summary

Pent-4-ynamide (CAS 98142-64-4) is a bifunctional small molecule featuring a terminal alkyne and a primary amide, separated by a two-carbon ethylene spacer.^[1] This specific architecture makes it a critical building block in chemical biology and drug discovery. Unlike "ynamides" (where the alkyne is directly bonded to the nitrogen), **Pent-4-ynamide** functions as a stable, sterically accessible "handle" for Click Chemistry (CuAAC). It serves as a robust linker for introducing alkyne functionality into drug scaffolds, enabling Activity-Based Protein Profiling (ABPP) and the synthesis of PROTACs (Proteolysis Targeting Chimeras). This guide details its physicochemical profile, synthesis, reactivity, and application protocols.

Part 1: Chemical Identity & Physicochemical Profile^[2]

Pent-4-ynamide is characterized by its stability relative to activated alkynes. Its primary amide group allows for hydrogen bonding interactions, while the terminal alkyne provides an orthogonal reactive site for bioorthogonal labeling.

Table 1: Physicochemical Properties

Property	Data	Note
CAS Number	98142-64-4	
IUPAC Name	Pent-4-ynamide	Also known as 4-Pentynamide
Structure		Terminal alkyne at C4
Molecular Formula		
Molecular Weight	97.12 g/mol	Fragment-like size
Physical State	Solid	Crystalline powder
Melting Point	108–112 °C	Typical for small primary amides
Solubility	DMSO, DMF, Methanol, Water	High polarity due to amide
pKa	~15 (Amide NH), ~25 (Alkyne CH)	Alkyne proton is weakly acidic
LogP	-0.4 (Predicted)	Hydrophilic character

“

*Nomenclature Alert: Do not confuse **Pent-4-ynamide** with the functional class of "Ynamides" (*

). In **Pent-4-ynamide**, the alkyne is separated from the nitrogen by a carbon chain, rendering it chemically distinct and significantly more stable against hydrolysis than N-alkynyl amides.

Part 2: Synthetic Routes & Manufacturing[6]

The synthesis of **Pent-4-ynamide** typically proceeds via the oxidation of 4-pentyn-1-ol to the corresponding acid, followed by amidation. The following workflow ensures high purity and yield.

Synthesis Workflow



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Figure 1: Synthetic pathway from commercially available 4-pentyn-1-ol to **Pent-4-ynamide**.

Detailed Protocol: Amidation of 4-Pentynoic Acid

This protocol avoids the use of unstable acid chlorides by using a mixed anhydride method, which is milder and suitable for lab-scale preparation.

- **Activation:** Dissolve 4-pentynoic acid (1.0 equiv) in anhydrous THF under nitrogen. Cool to -10°C .
- **Base Addition:** Add N-methylmorpholine (1.1 equiv) followed by ethyl chloroformate (1.1 equiv) dropwise. Stir for 15 minutes to form the mixed anhydride.
- **Amidation:** Bubble anhydrous ammonia gas into the solution or add a concentrated solution of ammonium hydroxide (excess) while maintaining the temperature below 0°C .
- **Workup:** Allow the mixture to warm to room temperature. Evaporate THF. Dissolve residue in EtOAc, wash with 1M HCl, saturated
 , and brine.
- **Purification:** Recrystallize from EtOAc/Hexanes to obtain white crystals.

Part 3: Reactivity & Functionalization

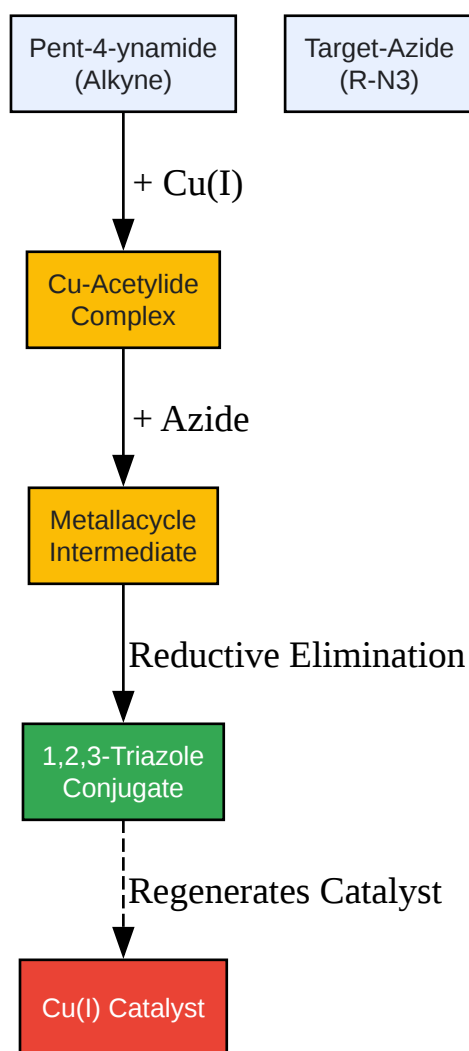
Pent-4-ynamide is primarily utilized for its terminal alkyne, which undergoes Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

1. Click Chemistry (CuAAC)

The terminal alkyne reacts with organic azides to form stable 1,4-disubstituted 1,2,3-triazoles. This reaction is bioorthogonal, meaning it can proceed in complex biological media without

interfering with native biochemical processes.[2]

Mechanism of Action: The reaction is catalyzed by Cu(I), which coordinates to the alkyne, lowering the activation energy for the cycloaddition.



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Figure 2: Catalytic cycle of the CuAAC reaction involving **Pent-4-ynamide**.

Standard CuAAC Labeling Protocol

Use this protocol for conjugating **Pent-4-ynamide** derivatives to azide-labeled proteins.

- Preparation: Prepare a 10 mM stock solution of **Pent-4-ynamide** in DMSO.

- Reaction Mix: In a microcentrifuge tube, combine:
 - Protein-Azide sample (

 , ~1 mg/mL)
 - **Pent-4-ynamide** (

 of stock, final 100-200

)
 - CuSO₄ (

 , 50 mM stock)
 - THPTA Ligand (

 , 100 mM stock) - Crucial for protecting protein from oxidative damage.
 - Sodium Ascorbate (

 , 100 mM stock) - Initiates reaction by reducing Cu(II) to Cu(I).
- Incubation: Incubate at room temperature for 1 hour in the dark.
- Quenching: Stop reaction by adding EDTA (10 mM final) or precipitating the protein.

2. Sonogashira Coupling

Pent-4-ynamide can also undergo Palladium-catalyzed cross-coupling with aryl halides to generate internal alkynes. This is useful for extending the carbon skeleton in fragment-based drug discovery (FBDD).

- Conditions:

 (5 mol%), CuI (2 mol%),

 , Aryl Iodide, DMF, 60°C.

Part 4: Applications in Drug Discovery[1][7]

1. Activity-Based Protein Profiling (ABPP)

Pent-4-ynamide is often used as a "minimalist" linker. In ABPP, a drug pharmacophore is modified with this alkyne handle.

- Workflow:
 - Incubate live cells with the Alkyne-Drug probe.
 - Lyse cells.
 - React lysate with Azide-Rhodamine (fluorescence) or Azide-Biotin (enrichment) via CuAAC.
 - Analyze via SDS-PAGE or Mass Spectrometry.

2. PROTAC Linker Design

The 5-carbon chain provides a short, semi-rigid spacer.

- Utility: Connects an E3 ligase ligand (e.g., Thalidomide derivative) to a Target Protein ligand. The alkyne allows for late-stage "clicking" of the two moieties, facilitating rapid library generation of PROTACs with varying linker lengths.

Part 5: Handling, Stability & Safety[8][9]

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Protect from moisture.[3]
- Stability: Stable solid. Avoid strong oxidizing agents.[4] The terminal alkyne is generally stable but can polymerize if exposed to radical initiators or excessive heat.
- Safety Profile (GHS):
 - H315: Causes skin irritation.[5][6]
 - H319: Causes serious eye irritation.[5][6]
 - H335: May cause respiratory irritation.[5][6]

- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood, especially when handling the precursor acid chloride or ammonia.

References

- Synthesis & Properties: PubChem Compound Summary for CID 15283656, **Pent-4-ynamide**. National Center for Biotechnology Information (2025). [Link](#)^[5]
- Click Chemistry Protocol: Rostovtsev, V. V., et al. "A Stepwise Huisgen Cycloaddition Process: Copper(I)-Catalyzed Regioselective 'Ligation' of Azides and Terminal Alkynes." *Angewandte Chemie International Edition*, 41(14), 2596–2599 (2002). [Link](#)
- ABPP Applications: Speers, A. E., & Cravatt, B. F. "Profiling Enzyme Activities In Vivo Using Click Chemistry Methods." *Chemistry & Biology*, 11(4), 535-546 (2004). [Link](#)
- Safety Data: **Pent-4-ynamide** Safety Data Sheet. BenchChem (2024). [Link](#)

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